

Physical and chemical properties of methyl 4-methoxybenzoate

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Compound of Interest

Compound Name: 4-Methoxybenzoate

Cat. No.: B1229959

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An In-depth Technical Guide to the Physical and Chemical Properties of Methyl 4-Methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl **4-methoxybenzoate**, also known as methyl p-anisate, is an organic compound with the chemical formula $C_9H_{10}O_3$.^{[1][2][3]} It is the methyl ester of 4-methoxybenzoic acid (p-anisic acid).^[4] This compound is a key intermediate in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals.^[1] It is also utilized in the fragrance and flavoring industries due to its pleasant, sweet odor.^{[1][4]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and characterization, and relevant safety information.

Chemical and Physical Properties

Methyl **4-methoxybenzoate** is a white crystalline solid at room temperature.^[5] It is characterized by an aromatic ring substituted with a methoxy group and a methyl ester group.^[1]

General Properties

Property	Value	Source
CAS Number	121-98-2	[1] [2] [3] [6]
Molecular Formula	C9H10O3	[1] [2] [3]
Molecular Weight	166.17 g/mol	[1] [3] [5]
IUPAC Name	methyl 4-methoxybenzoate	[5]
Synonyms	Methyl p-anisate, Methyl p-methoxybenzoate, 4-Methoxybenzoic acid methyl ester	[1] [2] [5]
Appearance	White crystalline solid	[5]
Odor	Pleasant, sweet	[1]

Physical Properties

Property	Value	Source
Melting Point	48-51 °C	[4] [6]
Boiling Point	244-245 °C	[4] [5] [6]
Solubility	Very slightly soluble in water (0.64 mg/mL at 20 °C); Soluble in organic solvents such as ethanol and ether.	[1] [5]
LogP (Octanol/Water)	2.27	[2] [5]
Flash Point	>110 °C (230 °F)	[7]

Spectroscopic Data

Spectrum	Key Features
^1H NMR	Signals corresponding to two distinct methyl groups (one from the ester and one from the ether) and aromatic protons.
^{13}C NMR	Resonances for the carbonyl carbon, aromatic carbons, and the two methyl carbons.
IR Spectroscopy	Characteristic peaks for C=O stretching (ester), C-O stretching (ether and ester), and aromatic C-H stretching.
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight of the compound.

Chemical Reactivity

Methyl **4-methoxybenzoate** undergoes typical reactions of an ester. The primary reactions include:

- **Hydrolysis:** In the presence of an acid or a base, it can be hydrolyzed back to 4-methoxybenzoic acid and methanol. Basic hydrolysis (saponification) is irreversible.
- **Transesterification:** Reaction with another alcohol in the presence of an acid or base catalyst can replace the methyl group with a different alkyl group.
- **Reduction:** The ester group can be reduced to an alcohol using strong reducing agents like lithium aluminum hydride.
- **Electrophilic Aromatic Substitution:** The benzene ring can undergo substitution reactions, with the methoxy group being an activating, ortho-para directing group.

Experimental Protocols

Synthesis of Methyl 4-Methoxybenzoate (Fischer Esterification)

The most common method for synthesizing methyl **4-methoxybenzoate** is the Fischer esterification of 4-methoxybenzoic acid with methanol, using a strong acid catalyst like sulfuric acid.^[8]

Materials:

- 4-methoxybenzoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate
- Ethyl acetate

Procedure:

- To a round-bottom flask equipped with a reflux condenser, add 10 mmol of 4-methoxybenzoic acid and 90 mmol of methanol.^[9]
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1 mmol) to the mixture while stirring.^[9]
- Heat the reaction mixture to reflux (approximately 60-70 °C) and maintain for 4-8 hours.^[9]
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.^[9]
- Dissolve the residue in ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.^[9]

- Dry the organic layer over anhydrous sodium sulfate.[\[9\]](#)
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield crude methyl **4-methoxybenzoate**.[\[9\]](#)
- The crude product can be further purified by recrystallization or column chromatography.

Hydrolysis of Methyl 4-Methoxybenzoate (Saponification)

This protocol describes the base-catalyzed hydrolysis of methyl **4-methoxybenzoate**.

Materials:

- Methyl **4-methoxybenzoate**
- Sodium hydroxide (NaOH)
- Methanol
- Water
- Concentrated hydrochloric acid (HCl)

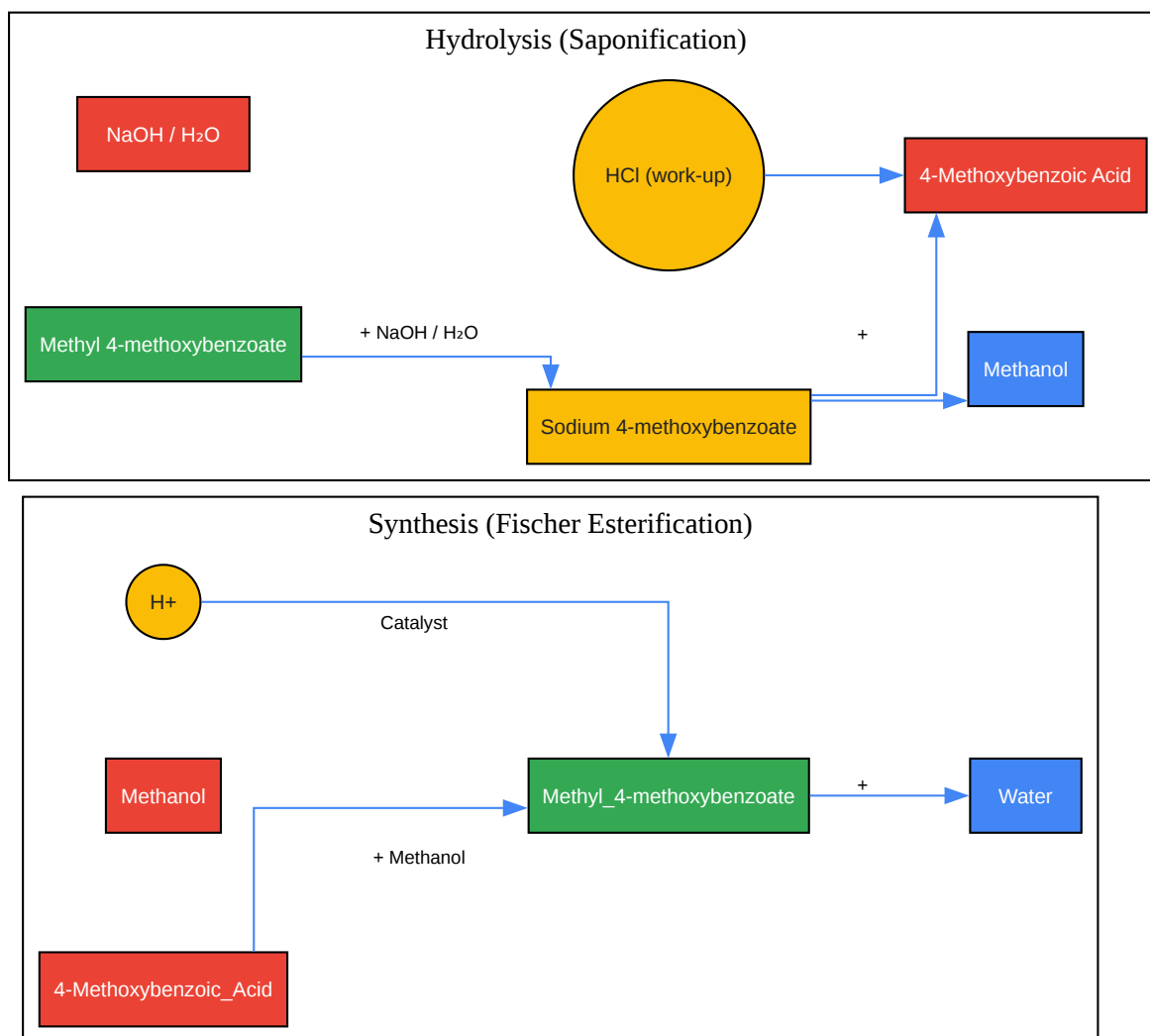
Procedure:

- In a round-bottom flask, dissolve methyl **4-methoxybenzoate** in a mixture of methanol and water.
- Add a stoichiometric excess of sodium hydroxide.
- Heat the mixture under reflux for approximately 4 hours.[\[10\]](#)
- After cooling the reaction mixture, add concentrated HCl until the solution becomes acidic, which will precipitate the 4-methoxybenzoic acid.[\[10\]](#)
- Filter the white precipitate and wash it with cold water.[\[10\]](#)

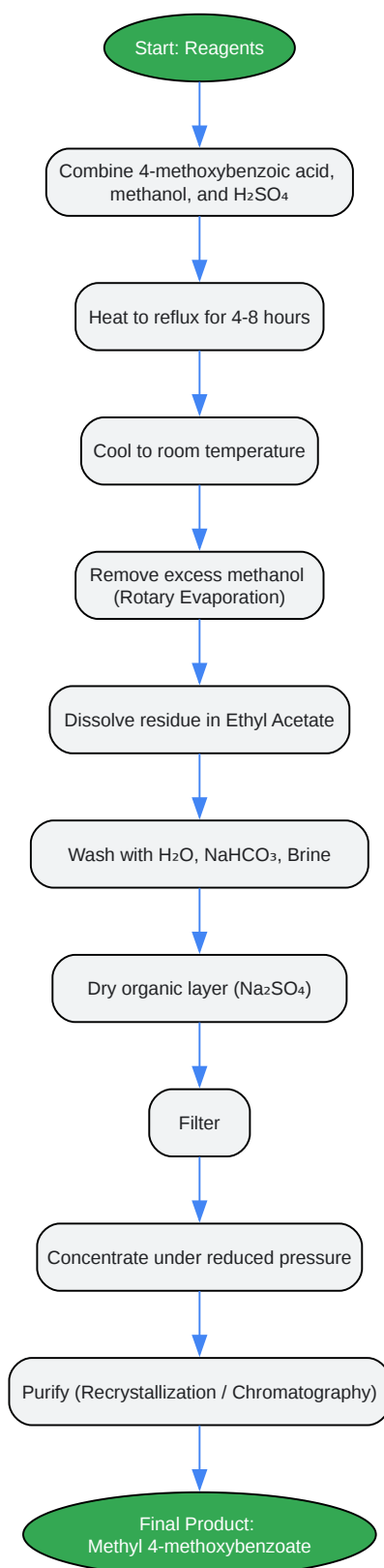
- The resulting 4-methoxybenzoic acid can be dried.

Visualizations

Logical Relationships and Workflows



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Caption: Synthesis and Hydrolysis Pathways of Methyl **4-methoxybenzoate**.[Click to download full resolution via product page](#)

Caption: Experimental Workflow for the Synthesis and Purification of Methyl **4-methoxybenzoate**.

Safety and Handling

Methyl **4-methoxybenzoate** is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[\[11\]](#)

Precautionary Statements:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Wear protective gloves, eye protection, and face protection.[\[11\]](#)[\[12\]](#)
- Response: If on skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes.[\[11\]](#)
- Storage: Store in a well-ventilated place and keep the container tightly closed.[\[11\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant.[\[11\]](#)

It is essential to handle this chemical in a well-ventilated area, such as a fume hood, and to use appropriate personal protective equipment (PPE), including safety goggles and gloves.[\[11\]](#)

Applications

Methyl **4-methoxybenzoate** serves as a versatile building block in organic synthesis. It is used in the preparation of:

- Pharmaceuticals: It is an intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[\[1\]](#) For example, it is a starting material for the synthesis of certain GSK-3 inhibitors and substituted hydrazides with antitubercular properties.[\[1\]](#)
- Agrochemicals: It is used in the development of new pesticides and herbicides.[\[1\]](#)
- Fragrances and Perfumes: Its pleasant, sweet, and floral odor makes it a common ingredient in perfumes and fragrances.[\[1\]](#)[\[4\]](#)
- Food Additive: It is used as a flavoring agent in the food industry.[\[4\]](#)

Conclusion

Methyl **4-methoxybenzoate** is a commercially significant compound with well-defined physical and chemical properties. Its synthesis via Fischer esterification is a standard and scalable process. Understanding its reactivity, particularly hydrolysis, is crucial for its application and handling. Adherence to safety protocols is necessary to mitigate the risks associated with its handling. This guide provides foundational technical information for researchers and professionals working with this versatile chemical intermediate.

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